

An In-Depth Technical Guide to Desmethyl Doxylamine-d5: Synthesis, Characterization, and Application

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Compound of Interest

Compound Name: *Desmethyl Doxylamine-d5*

Cat. No.: *B12418243*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Desmethyl Doxylamine-d5 is the deuterated form of Desmethyl Doxylamine, a primary metabolite of the first-generation antihistamine, Doxylamine. Doxylamine is widely used for its sedative and antiemetic properties. The introduction of five deuterium atoms into the phenyl group of Desmethyl Doxylamine creates a stable, isotopically labeled internal standard essential for quantitative bioanalytical studies. This guide provides a comprehensive overview of **Desmethyl Doxylamine-d5**, including its physicochemical properties, a plausible synthetic route, and its critical application in liquid chromatography-tandem mass spectrometry (LC-MS/MS) for pharmacokinetic and metabolic studies of Doxylamine.

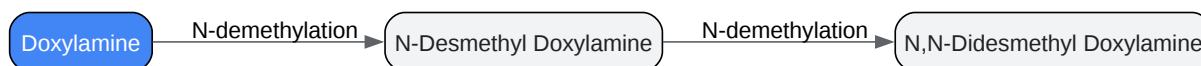
Physicochemical Properties and Identification

Desmethyl Doxylamine-d5 is primarily available as a research chemical. Its identification is confirmed by its specific CAS number and consistent molecular formula and weight.

Property	Value	Source(s)
Chemical Name	N,N-Dimethyl-2-(phenyl-d5-2-pyridinylmethoxy)ethanamine	[1]
Synonyms	2-[α -[2-(Dimethylamino)ethoxy]benzyl]pyridine-d5	[1]
CAS Number	2714484-40-7 (for the racemate) 2983161-60-8 (for R-Desmethyl Doxylamine-d5)	[1][2]
Molecular Formula	C ₁₆ H ₁₅ D ₅ N ₂ O	[1][2]
Molecular Weight	261.37 g/mol	[1][2]
Appearance	White to off-white solid (for the succinate salt)	[3]
Solubility	Data not readily available for the free base. The non-deuterated succinate salt is soluble in water.	[4]
Storage	2-8°C in a refrigerator	[1]

Metabolic Context of Desmethyl Doxylamine

Doxylamine undergoes metabolism in the liver, primarily through N-demethylation, to form N-Desmethyl Doxylamine and subsequently N,N-didesmethyldoxylamine.[3][5] Understanding this pathway is crucial for interpreting pharmacokinetic data and the role of **Desmethyl Doxylamine-d5** as an internal standard.



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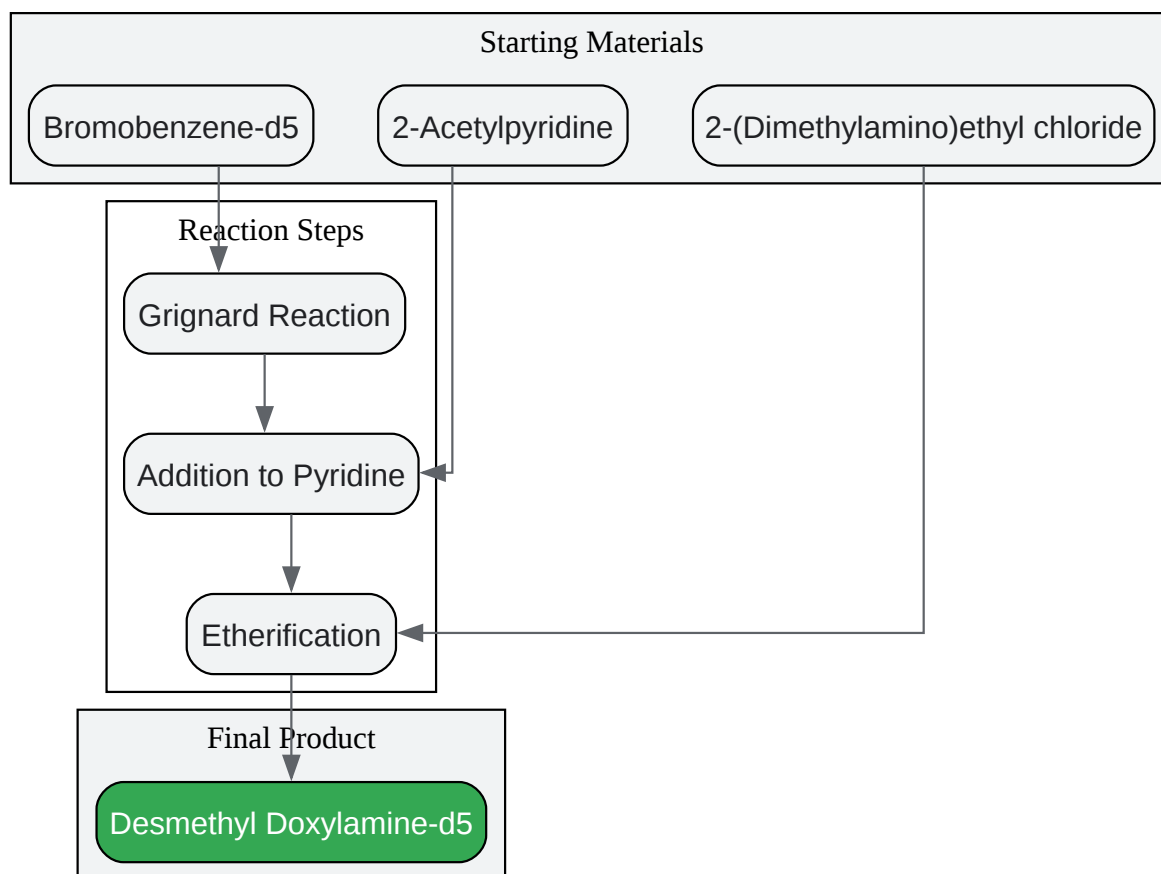
Metabolic pathway of Doxylamine.

Synthesis of Desmethyl Doxylamine-d5

A detailed, step-by-step synthesis protocol for **Desmethyl Doxylamine-d5** is not readily available in peer-reviewed literature, as it is primarily a commercially available standard. However, a plausible synthetic route can be extrapolated from the known synthesis of Doxylamine and its analogues.^{[6][7]} The synthesis would likely involve the coupling of a deuterated phenyl precursor with a pyridyl derivative, followed by the introduction of the dimethylaminoethoxy side chain.

A likely synthetic approach would be:

- Grignard Reaction: Reaction of bromobenzene-d5 with magnesium to form the Grignard reagent, phenyl-d5-magnesium bromide.
- Addition to Pyridine: Addition of the Grignard reagent to 2-acetylpyridine to form 1-(phenyl-d5)-1-(pyridin-2-yl)ethanol.
- Etherification: Reaction of the resulting alcohol with 2-(dimethylamino)ethyl chloride in the presence of a strong base, such as sodium amide, to yield **Desmethyl Doxylamine-d5**.



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Plausible synthetic workflow for **Desmethyl Doxylamine-d5**.

Application in Bioanalysis: A Detailed Protocol

The primary application of **Desmethyl Doxylamine-d5** is as an internal standard (IS) in the quantitative analysis of Doxylamine and its metabolites in biological matrices by LC-MS/MS.[8] [9] Its utility stems from its chemical similarity to the analyte, ensuring it behaves similarly during sample preparation and analysis, thus correcting for variations.

Experimental Protocol: Quantification of Doxylamine in Human Plasma

This protocol outlines a typical workflow for the analysis of Doxylamine in human plasma using **Desmethyl Doxylamine-d5** as an internal standard.

1. Materials and Reagents

- Doxylamine analytical standard
- **Desmethyl Doxylamine-d5** (Internal Standard)
- Human plasma (K2EDTA as anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate (LC-MS grade)
- Deionized water

2. Sample Preparation (Protein Precipitation)

- Thaw frozen human plasma samples to room temperature.
- Vortex samples to ensure homogeneity.
- To a 100 μ L aliquot of plasma in a microcentrifuge tube, add 10 μ L of **Desmethyl Doxylamine-d5** working solution (e.g., 100 ng/mL in methanol).
- Add 300 μ L of cold acetonitrile to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vials.
- Inject a portion of the supernatant (e.g., 5 μ L) into the LC-MS/MS system.

3. LC-MS/MS Conditions

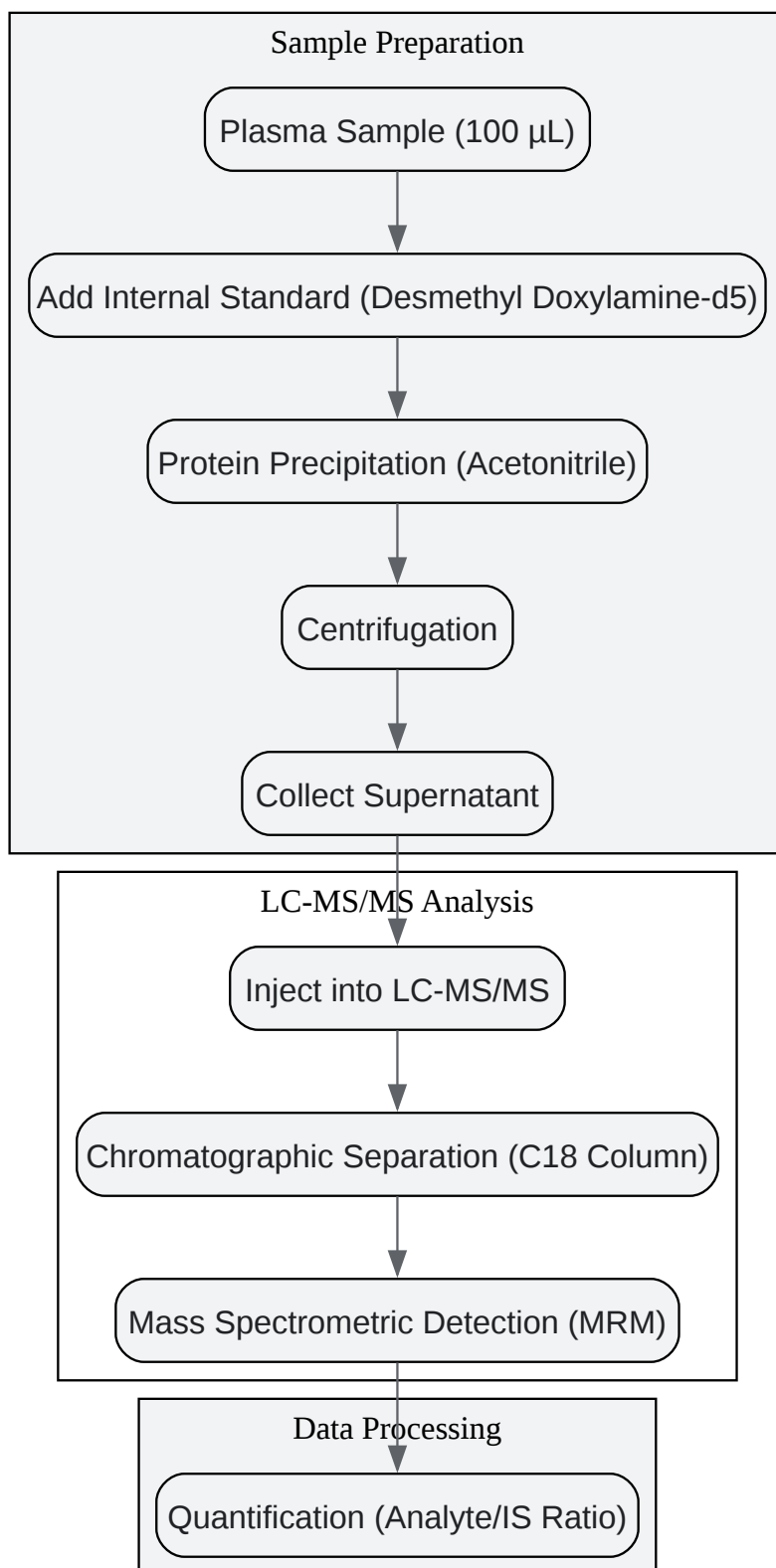
Parameter	Condition
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid and 5 mM Ammonium acetate in water
Mobile Phase B	0.1% Formic acid in Methanol
Flow Rate	0.4 mL/min
Gradient	Start at 10% B, increase to 95% B over 3 minutes, hold for 1 minute, then return to initial conditions and equilibrate.
Injection Volume	5 µL
Column Temperature	40°C
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)

4. Mass Spectrometry Parameters (MRM Transitions)

The following MRM transitions are typical for Doxylamine and a predicted transition for Desmethyl Doxylamine. These should be optimized by direct infusion of the analytical standards.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Doxylamine	271.2	182.1	15
Desmethyl Doxylamine-d5 (IS)	262.2	167.1	20

Note: The predicted MRM for **Desmethyl Doxylamine-d5** is based on the neutral loss of the dimethylaminoethyl group from the deuterated parent ion.



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Bioanalytical workflow for Doxylamine quantification.

Conclusion

Desmethyl Doxylamine-d5 is an indispensable tool for researchers and professionals in the fields of pharmacology, toxicology, and drug development. Its role as a stable, isotopically labeled internal standard ensures the accuracy and reliability of bioanalytical methods for the quantification of Doxylamine and its metabolites. This guide provides a foundational understanding of its properties, synthesis, and, most importantly, its practical application in a modern analytical laboratory. The provided protocols and workflows serve as a robust starting point for method development and validation, ultimately contributing to a better understanding of the pharmacokinetics and metabolism of Doxylamine.

References

- Li, Q., et al. (2022). A simple and sensitive LC-MS/MS method for determination of doxylamine in human plasma and its application in a bioequivalence study in healthy Chinese volunteers. *Journal of Pharmaceutical and Biomedical Analysis*, 220, 114984. Available at: [\[Link\]](#)
- ResearchGate. (2025). A simple and sensitive LC-MS/MS method for determination of doxylamine in human plasma and its application in a bioequivalence study in healthy Chinese volunteers | Request PDF. Available at: [\[Link\]](#)
- PubChem. (n.d.). Doxylamine. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Pharmaffiliates. (n.d.). **Desmethyl Doxylamine-d5** | CAS No : 2714484-40-7. Available at: [\[Link\]](#)
- Apotex Inc. (2024). APO-DOXYLAMINE/B6 Product Monograph. Available at: [\[Link\]](#)
- Cousins UK. (2011). D5 MSDS englisch. Available at: [\[Link\]](#)
- ResearchGate. (2026). Resolution, Characterization and Biological Evaluation of Doxylamine Isomers. Available at: [\[Link\]](#)
- Eom, K. D., et al. (1992). Metabolites of Doxylamine succinate in Human Urine. *Yakhak Hoeji*, 36(3), 237-245. Available at: [\[Link\]](#)

- The Good Scents Company. (n.d.). doxylamine succinate. Available at: [\[Link\]](#)
- Resolian. (n.d.). 8 Essential Characteristics of LC-MS/MS Method Validation. Available at: [\[Link\]](#)
- Journal of Neonatal Surgery. (n.d.). BIO-Analytical Method Development and Validation By LC/MS/MS Technique. Available at: [\[Link\]](#)
- Google Patents. (n.d.). CN105237467A - Preparation method of doxylamine succinate.
- Shimadzu. (n.d.). Applying 'MRM Spectrum Mode' and Library Searching for Enhanced Reporting Confidence in Routine Pesticide Residue Analysis. Available at: [\[Link\]](#)
- Patsnap Synapse. (2025). How to validate a bioanalytical LC-MS/MS method for PK studies?. Available at: [\[Link\]](#)

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- [1. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [2. clearsynth.com](https://clearsynth.com) [clearsynth.com]
- [3. Buy N-desmethyl-Doxylamine \(succinate\)](https://smolecule.com) [smolecule.com]
- [4. pdf.hres.ca](https://pdf.hres.ca) [pdf.hres.ca]
- [5. Metabolites of Doxylamine succinate in Human Urine](https://yakhak.org) [yakhak.org]
- [6. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [7. CN105237467A - Preparation method of doxylamine succinate - Google Patents](https://patents.google.com) [patents.google.com]
- [8. A simple and sensitive LC-MS/MS method for determination of doxylamine in human plasma and its application in a bioequivalence study in healthy Chinese volunteers](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]

- [9. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
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